

# Establishing the Optimal Working Concentration of Trimethoprim for Bacterial Selection Plates

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## Compound of Interest

Compound Name: Trimethoprim (sulfate)

Cat. No.: B1218654

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## Application Note & Protocol

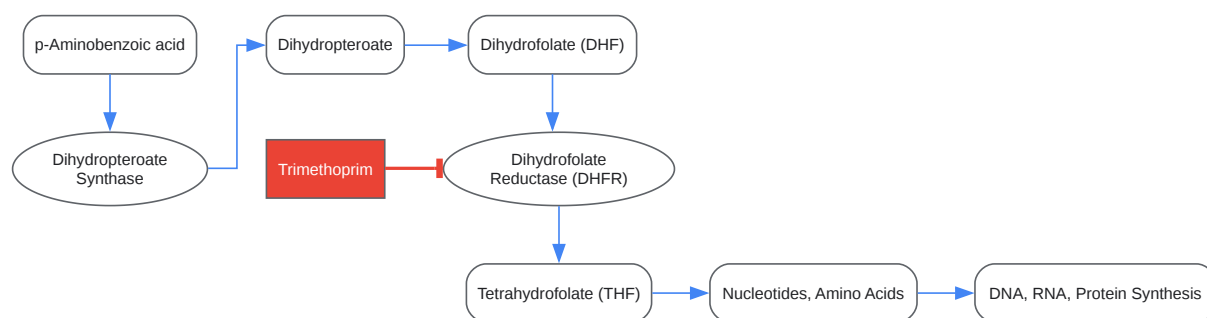
Audience: Researchers, scientists, and drug development professionals.

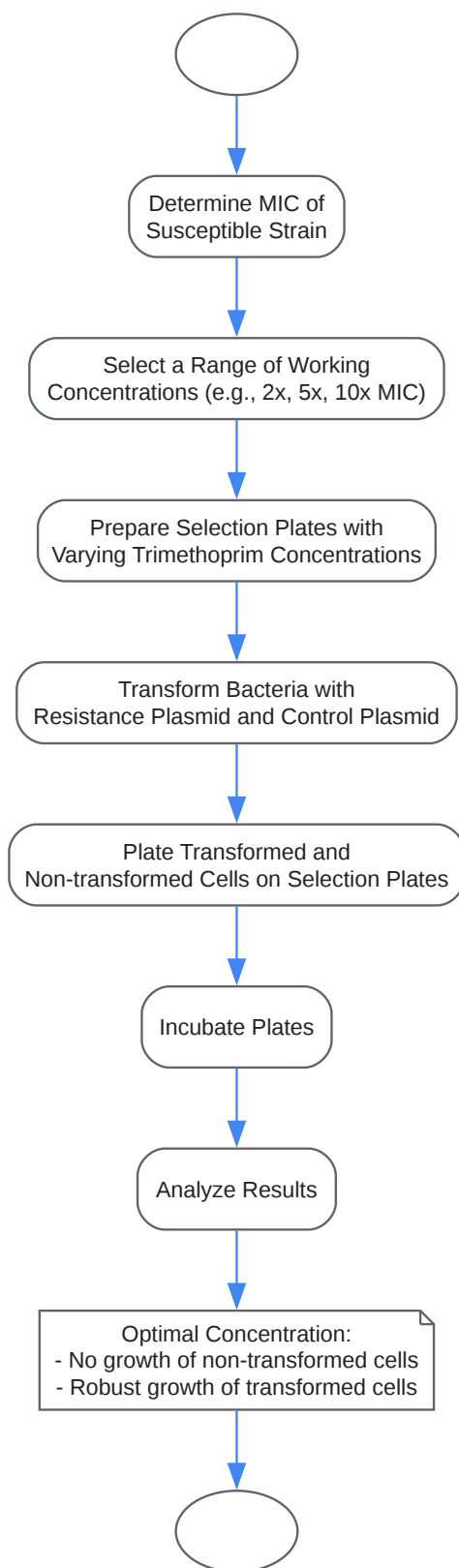
## Introduction

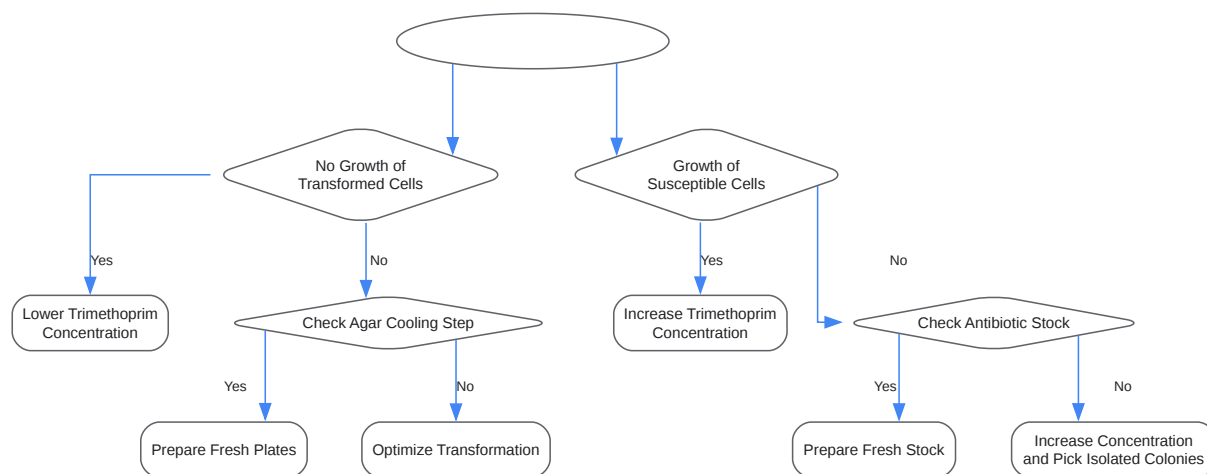
Trimethoprim is a synthetic bacteriostatic antibiotic that inhibits dihydrofolate reductase (DHFR), a crucial enzyme in the folic acid synthesis pathway. By blocking the conversion of dihydrofolate to tetrahydrofolate, Trimethoprim deprives bacteria of essential precursors for DNA, RNA, and protein synthesis.<sup>[1][2][3][4][5]</sup> This selective inhibition makes it a valuable tool for bacterial selection in molecular biology and microbiology research. Establishing an appropriate working concentration of Trimethoprim in selective agar plates is critical for effectively isolating bacteria harboring resistance genes while preventing the growth of susceptible organisms. This document provides a comprehensive guide, including detailed protocols and quantitative data, to assist researchers in determining and preparing the optimal working concentration of Trimethoprim for their specific experimental needs.

## Mechanism of Action of Trimethoprim

Trimethoprim's efficacy stems from its high affinity for bacterial DHFR, while exhibiting a significantly lower affinity for the mammalian counterpart, ensuring selective toxicity.<sup>[2][5]</sup> The inhibition of DHFR disrupts the synthesis of thymidine, purines, and certain amino acids, ultimately halting bacterial growth.







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## References

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